

Comparative Guide to 1-Bromoundecane-d3 Standards for Analytical Applications

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Compound of Interest

Compound Name: 1-Bromoundecane-d3

Cat. No.: B12403219

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **1-Bromoundecane-d3** analytical standards and its common alternatives. The information presented is designed to assist researchers in selecting the most suitable standard for their specific analytical needs, with a focus on applications in mass spectrometry-based quantification.

Product Comparison

The selection of an appropriate analytical standard is critical for achieving accurate and reproducible results. This section compares **1-Bromoundecane-d3** with its non-deuterated counterpart and other relevant alkyl bromide standards. The data presented is based on typical specifications found in Certificates of Analysis (CoA) from leading suppliers.

Table 1: Comparison of Analytical Standards

Parameter	1-Bromoundecane-d3	1-Bromoundecane	1-Bromodecane	1-Bromododecane
Supplier (Example Lot)	CDN Isotopes (D-4014)	Sigma-Aldrich (BCCJ8744)	Sigma-Aldrich	Sigma-Aldrich (MKCS4158)
Chemical Formula	C ₁₁ H ₂₀ D ₃ Br	C ₁₁ H ₂₃ Br	C ₁₀ H ₂₁ Br	C ₁₂ H ₂₅ Br
Molecular Weight	~238.22 g/mol	235.20 g/mol	221.18 g/mol	249.23 g/mol
Chemical Purity (by GC)	≥98%	≥98.0%	≥98.0%	≥97%
Isotopic Enrichment	≥98 atom % D	Not Applicable	Not Applicable	Not Applicable
Physical Form	Liquid	Liquid	Liquid	Liquid

Note: The data in this table is representative and may vary between different suppliers and specific lots. Always refer to the Certificate of Analysis provided with the standard for exact specifications.

Experimental Protocols

Accurate quantification of alkyl halides often relies on gas chromatography-mass spectrometry (GC-MS). Below are detailed methodologies for sample preparation and analysis.

Experimental Protocol: GC-MS Analysis of Alkyl Bromides

This protocol is designed for the quantification of 1-bromoundecane and its analogs in a sample matrix.

1. Sample Preparation:

- Standard Solution Preparation: Prepare a stock solution of the analytical standard (e.g., **1-Bromoundecane-d3**) in a suitable volatile solvent such as dichloromethane or hexane at a

concentration of approximately 1 mg/mL. Perform serial dilutions to create a series of calibration standards at concentrations ranging from 1 ng/mL to 1000 ng/mL.

- Internal Standard: For quantitative analysis, a deuterated internal standard is recommended. **1-Bromoundecane-d3** is an ideal internal standard for the analysis of 1-Bromoundecane.
- Sample Extraction: For solid samples, perform a liquid-solid extraction using a suitable organic solvent. For liquid samples, a liquid-liquid extraction may be necessary to isolate the analyte of interest.
- Final Sample Preparation: Prior to injection, filter the sample extract through a 0.2 µm syringe filter to remove any particulate matter.

2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B GC system (or equivalent).
- Mass Spectrometer: Agilent 5977A Single Quadrupole MSD (or equivalent).
- Column: VF-624ms capillary column (60 m x 0.25 mm i.d. x 1.4 µm film thickness) or similar.
- Injection Mode: Splitless injection.
- Injector Temperature: 250 °C.
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 5 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Hold at 280 °C for 5 minutes.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- MSD Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.

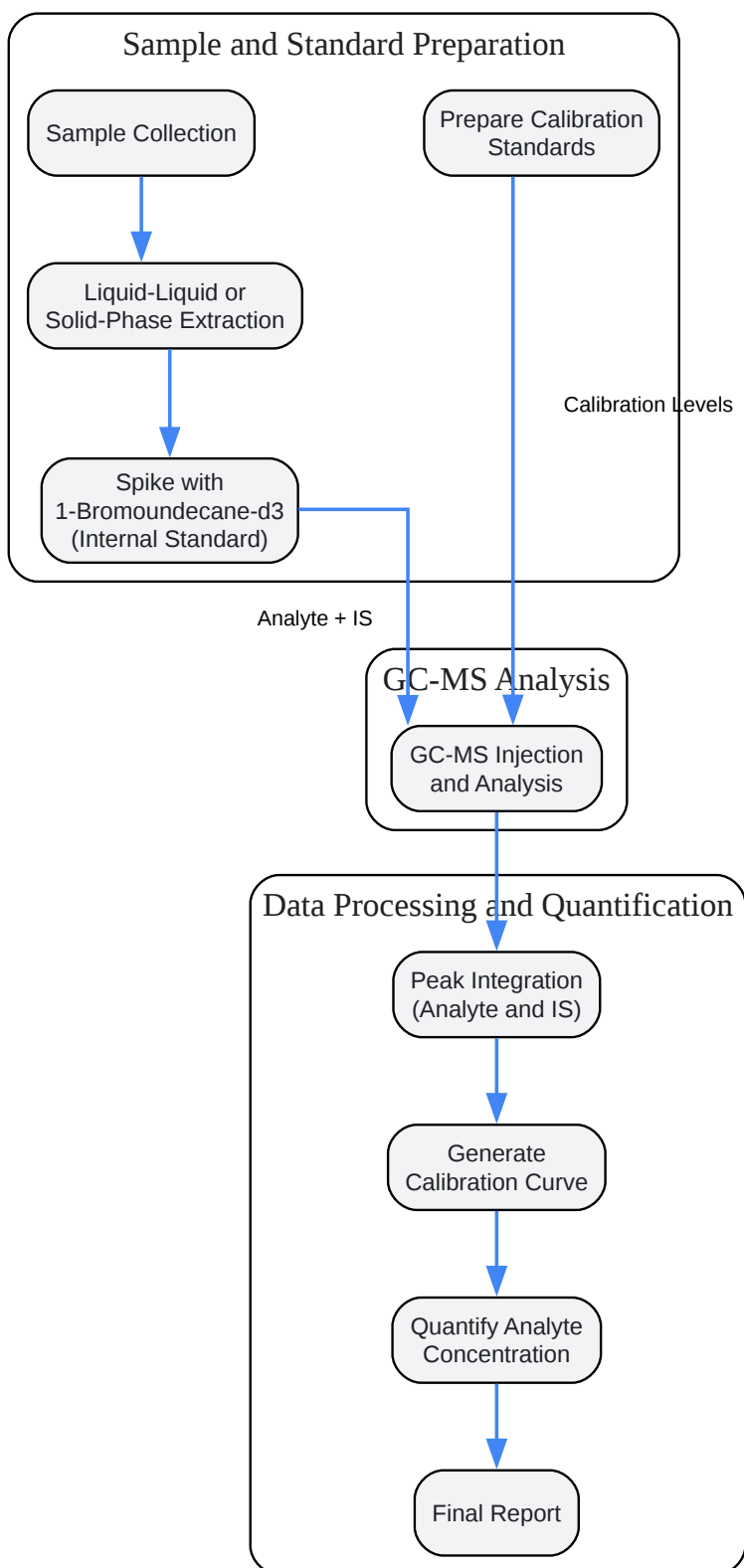
- Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Scan Range: m/z 50-550.

3. Data Analysis:

- Identify the target analytes based on their retention times and mass spectra.
- Quantify the analytes using a calibration curve generated from the standard solutions. The use of an internal standard will improve the accuracy and precision of the quantification.

Visualizing the Analytical Workflow

The following diagram illustrates the typical workflow for the quantitative analysis of alkyl bromides using GC-MS with an internal standard.



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Workflow for quantitative analysis of alkyl bromides by GC-MS.

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